

# Safe Disposal of 1H-Indene, 1-methylene-: A Procedural Guide

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## Compound of Interest

Compound Name: 1H-Indene, 1-methylene-

Cat. No.: B1594620

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For Immediate Reference: Treat **1H-Indene, 1-methylene-** as a flammable hazardous chemical waste. Adherence to your institution's specific hazardous waste protocols is mandatory. This guide provides a comprehensive overview of the essential safety and logistical procedures for the proper disposal of **1H-Indene, 1-methylene-** (CAS: 2471-84-3), designed for researchers, scientists, and drug development professionals.

## Pre-Disposal Safety and Handling

Before initiating the disposal process, ensure all necessary personal protective equipment (PPE) is worn to minimize exposure risks. Handle the chemical waste within a well-ventilated area, preferably inside a chemical fume hood.

Required Personal Protective Equipment (PPE):

- Gloves: Chemically resistant gloves (e.g., nitrile).
- Eye Protection: Safety glasses with side shields or chemical splash goggles.
- Body Covering: A flame-retardant laboratory coat.

## Step-by-Step Disposal Protocol

The proper disposal of **1H-Indene, 1-methylene-** is critical for laboratory safety and environmental compliance. Follow this procedural guidance for collecting and preparing the chemical waste for final disposal.

Step 1: Waste Characterization While a complete GHS classification for **1H-Indene, 1-methylene-** is not readily available, its physical and chemical properties necessitate that it be handled as a hazardous waste. Based on available data, it is a flammable liquid.

#### Step 2: Waste Collection

- **Container Selection:** Use a dedicated, leak-proof, and chemically compatible container for waste accumulation. The original container, if in good condition, is a suitable option. Ensure the container has a secure screw-top cap.
- **Avoid Mixing:** Do not mix **1H-Indene, 1-methylene-** waste with other waste streams unless explicitly authorized by your institution's Environmental Health and Safety (EHS) department. Incompatible materials can lead to dangerous chemical reactions.

Step 3: Labeling and Documentation Properly labeling the waste container is crucial for safety and regulatory compliance.

- **Labeling:** Clearly label the container with the words "HAZARDOUS WASTE."
- **Contents Declaration:** Specify the contents as "**1H-Indene, 1-methylene-**" and list all constituents and their approximate percentages.
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#### Step 4: Storage in a Satellite Accumulation Area (SAA)

- **Designated Area:** Store the sealed and labeled waste container in a designated Satellite Accumulation Area within the laboratory where the waste is generated.
- **Segregation:** Ensure the container is segregated from incompatible materials, such as oxidizing agents.<sup>[1]</sup>
- **Container Integrity:** Regularly inspect the container for any signs of leakage or degradation.<sup>[1]</sup>

#### Step 5: Arranging for Final Disposal

- Contact EHS: Once the waste container is full or has been in the SAA for the maximum allowed time (typically up to one year, but institutional policies may vary), contact your institution's EHS department to arrange for a hazardous waste pickup.[1][2]
- Professional Disposal: The standard and recommended method for the final disposal of **1H-Indene, 1-methylene-** is incineration at a licensed hazardous waste disposal facility.[3]

## Quantitative Data and Chemical Identifiers

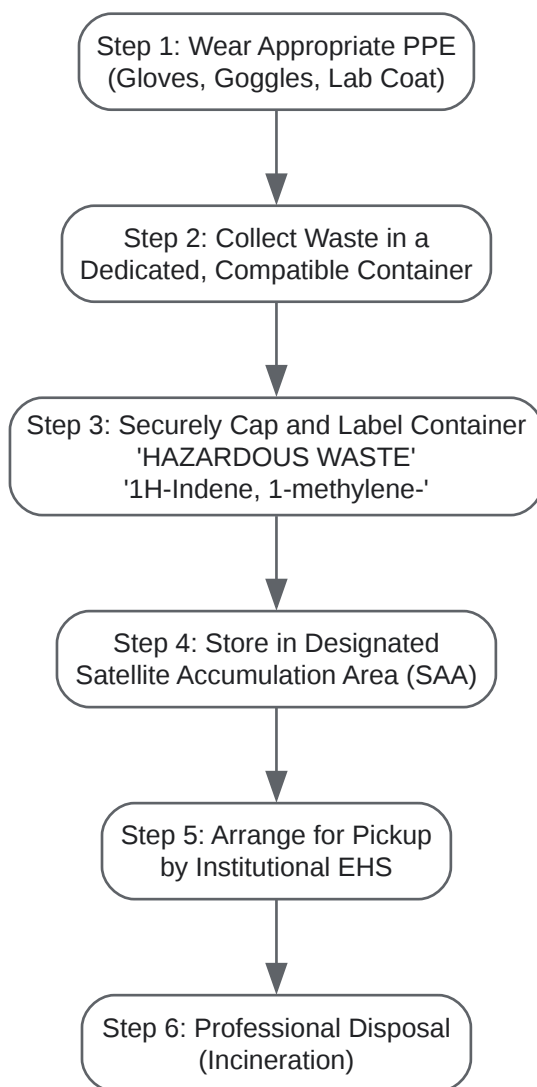
The following table summarizes key quantitative data and identifiers for **1H-Indene, 1-methylene-**.

Property	Value	Reference
CAS Number	2471-84-3	[4]
Molecular Formula	C10H8	[4][5]
Molecular Weight	128.17 g/mol	[4][6]
Flash Point	77.5°C	[5]
RCRA Waste Code	Not explicitly listed. Treat as D001 (Ignitable) for safety.	Based on general safety principles.[7]

Note on RCRA Waste Code: While the flash point of 77.5°C is above the 60°C threshold for the D001 ignitability characteristic, it is best practice to manage all laboratory chemical waste through a hazardous waste program. Your EHS department will make the final waste determination.

## Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **1H-Indene, 1-methylene-**.



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Disposal workflow for **1H-Indene, 1-methylene-**.

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